

A Technical Guide to the Solubility of Apiezon L Grease

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Compound of Interest

Compound Name: APIEZON GREASE L

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This in-depth technical guide provides a comprehensive overview of the solubility characteristics of Apiezon L grease in a variety of common laboratory solvents. Apiezon L is a hydrocarbon-based, silicone- and halogen-free ultra-high vacuum grease renowned for its extremely low vapor pressure and excellent lubricating properties.^{[1][2][3]} Understanding its solubility is critical for its effective application, removal, and for preventing contamination in sensitive analytical systems.

Solubility Profile of Apiezon L Grease

Apiezon L grease, being a non-polar hydrocarbon mixture, exhibits distinct solubility behaviors based on the principle of "like dissolves like." It is readily soluble in non-polar solvents such as aromatic and chlorinated hydrocarbons but is largely insoluble in polar solvents like alcohols, ketones, and water.^{[1][4]}

Solvents for Dissolution and Cleaning

For applications requiring the dissolution of Apiezon L grease, or for its complete removal from surfaces, the following solvents are recommended:

- Aromatic Hydrocarbons: Toluene and xylene are effective solvents for Apiezon L grease.^{[1][5]}
- Chlorinated Hydrocarbons: These are also suitable for dissolving the grease.

- Aliphatic Hydrocarbons: Hexane is a viable solvent.[\[6\]](#)[\[7\]](#)
- Terpenes: For a more environmentally friendly option, d-limonene, a citrus peel extract, is also effective.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

Removal of Apiezon L grease from surfaces is best achieved by first wiping off the excess with a clean, lint-free cloth, followed by washing with one of the recommended hydrocarbon solvents.[\[1\]](#)[\[5\]](#)

Incompatible Solvents

Apiezon L grease is not soluble in the following classes of polar solvents:

- Alcohols: Such as ethanol and isopropyl alcohol (IPA).[\[1\]](#)[\[5\]](#)
- Ketones: Including acetone and methyl ethyl ketone (MEK).[\[1\]](#)[\[5\]](#)
- Water: The grease is insoluble in water.[\[4\]](#)[\[8\]](#)

Quantitative Solubility Data

The following tables summarize the available quantitative data on the solubility of Apiezon L grease in various solvents.

Table 1: Solubility in Organic Solvents

Solvent	Concentration (w/w)	Temperature	Observations
Hexane	11%	Room Temperature	Soluble.[6][7]
11%	50°C	The solution becomes cloudy.[6][7]	
d-limonene	11%	Room Temperature	Forms a gel.[6][7][9]
11%	50°C	The solution becomes clear.[6][7][9]	
Toluene	Not specified	50°C	Behaves similarly to d-limonene but remains slightly cloudy.[6][7][9]

Table 2: Solubility in Ethanol at Various Temperatures

Temperature	Solubility (%)
20°C	0.003% [10] [11] [12] [13] [14]
60°C	0.005% [10] [11] [12] [13] [14]
100°C	0.011% [10] [11] [12] [13] [14]
150°C	0.011% [10] [11] [12] [13] [14]

Experimental Protocol for Solubility Determination

While specific experimental protocols from the manufacturer are not publicly available, a general gravimetric method for determining the solubility of a semi-solid grease like Apiezon L in a given solvent can be outlined as follows. This protocol is based on standard laboratory practices for solubility testing.

Objective: To determine the mass of Apiezon L grease that can be dissolved in a specific volume of solvent at a controlled temperature.

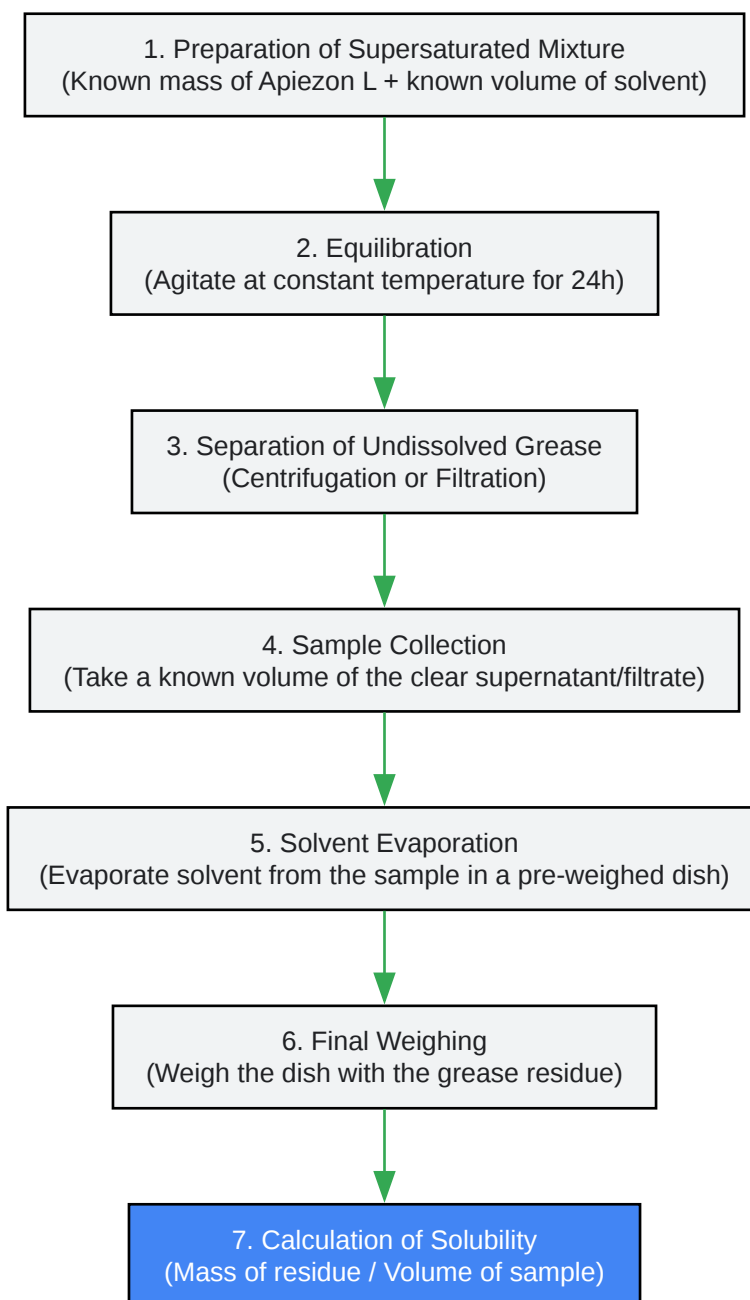
Materials:

- Apiezon L grease
- Selected solvent
- Analytical balance (accurate to ± 0.0001 g)
- Temperature-controlled shaker or water bath
- Beakers or flasks
- Volumetric flasks and pipettes
- Filter paper or membrane filter (solvent-compatible, with a pore size sufficient to retain undissolved particles)
- Drying oven

Procedure:

- Preparation: A stock solution of Apiezon L grease in the test solvent is prepared by dissolving a known mass of grease in a known volume of the solvent.
- Equilibration: A series of dilutions are prepared from the stock solution. These are placed in a temperature-controlled shaker or water bath and agitated for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Filtration: The solutions are then filtered to remove any undissolved grease.
- Solvent Evaporation: A known volume of the clear filtrate is transferred to a pre-weighed beaker. The solvent is then evaporated under controlled conditions (e.g., in a drying oven at a temperature below the boiling point of the solvent and the melting point of the grease) until a constant weight is achieved.
- Gravimetric Analysis: The beaker is re-weighed, and the mass of the dissolved grease is determined by subtracting the initial weight of the beaker.

- Calculation: The solubility is then calculated in terms of mass per volume (e.g., g/100 mL) or as a weight/weight percentage.



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Caption: General workflow for gravimetric solubility determination.

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References

- 1. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 2. apiezon.com [apiezon.com]
- 3. agarscientific.com [agarscientific.com]
- 4. apiezon.com [apiezon.com]
- 5. static.mimaterials.com [static.mimaterials.com]
- 6. digivac.com [digivac.com]
- 7. Ideal Vacuum | Apiezon L Ultra High Vacuum Grease, Silicone & Halogen Free, 25 Gram Tube [idealtvac.com]
- 8. sisweb.com [sisweb.com]
- 9. Ideal Vacuum | Apiezon L Ultra High Vacuum Grease, Silicone & Halogen Free, 50 Gram Tube [idealtvac.com]
- 10. Apiezon Grease; Type L - Delta Microscopies [deltamicroscopies.com]
- 11. emsdiasum.com [emsdiasum.com]
- 12. Apiezon Grease; Type L - Delta Microscopies [deltamicroscopies.com]
- 13. Electron Microscopy Sciences Apiezon High Vacuum Grease Type L 25 GR, Quantity: | Fisher Scientific [fishersci.com]
- 14. proscitech.com.au [proscitech.com.au]
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